

An In-depth Technical Guide to 3-Fluoro-5-methylphenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-5-methylphenylacetic acid

Cat. No.: B1303433

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This technical guide provides a comprehensive overview of the physicochemical properties of **3-Fluoro-5-methylphenylacetic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

3-Fluoro-5-methylphenylacetic acid is a halogenated aromatic carboxylic acid. The introduction of a fluorine atom to the phenyl ring can significantly influence the molecule's electronic properties, acidity, and biological activity, making it a compound of interest in medicinal chemistry and materials science.

The key quantitative properties of **3-Fluoro-5-methylphenylacetic acid** are summarized in the table below for clear reference and comparison.

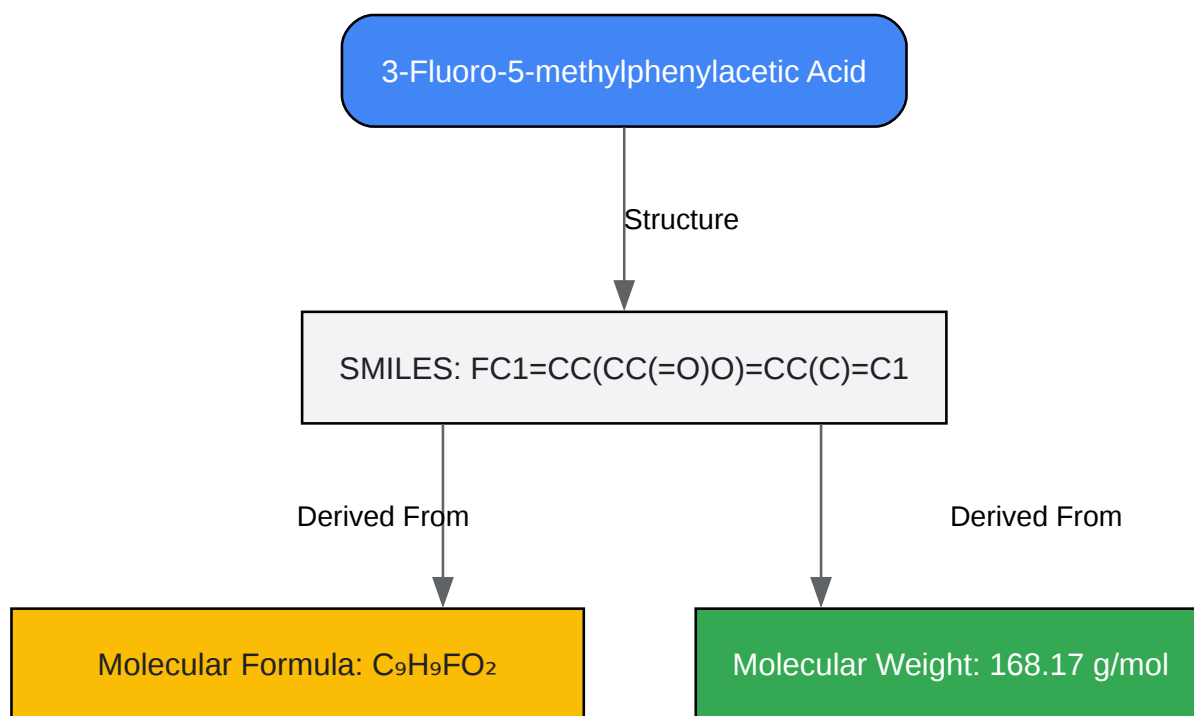
Property	Value	Source
Molecular Formula	C ₉ H ₉ FO ₂	[1]
Molecular Weight	168.17 g/mol	[1]
	168.167 g/mol	
CAS Number	518070-22-9	
Appearance	White to off-white crystalline solid	
Melting Point	110-115 °C	
Density	~1.25 g/cm ³	
SMILES	FC1=CC(CC(=O)O)=CC(C)=C	
	1	

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or analysis of **3-Fluoro-5-methylphenylacetic acid** are typically found in peer-reviewed scientific literature or specialized chemical synthesis databases. General web searches indicate that common synthesis strategies may include the fluorination of a corresponding precursor or multi-step syntheses starting from fluorinated building blocks. However, reproducible, detailed protocols are not available in the provided search results. For specific applications, consulting publications in journals such as the Journal of Medicinal Chemistry or Organic Process Research & Development is recommended.

Compound Identification and Properties

The following diagram illustrates the logical relationship between the chemical's name, its structural representation (SMILES), and its fundamental molecular properties.



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Logical relationship between chemical identity and properties.

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References

- 1. 3-Fluoro-5-methylphenylacetic acid - CAS:518070-22-9 - Sunway Pharm Ltd [3wpharm.com]
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Phone: (601) 213-4426
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